

A Comparative Analysis of Thiofulminic Acid and Its Isomers for Advanced Research

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Compound of Interest

Compound Name: *Thiofulminic acid*

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This guide provides a comprehensive comparative analysis of **thiofulminic acid** (HCNS) and its three isomers: isothiocyanic acid (HNCS), thiocyanic acid (HSCN), and isothiofulminic acid (HSNC). This document is intended for researchers, scientists, and drug development professionals, offering a detailed look at the structural, spectroscopic, and stability differences between these molecules, supported by experimental and theoretical data. While direct biological activities of **thiofulminic acid** and its isomers are not extensively studied, the known biological relevance of isothiocyanates is discussed to provide a framework for potential future investigations.

Structural and Physicochemical Properties

The four isomers of the elemental formula CHNS exhibit distinct structural and energetic properties. Isothiocyanic acid (HNCS) is the most stable isomer, with **thiofulminic acid** (HCNS) and isothiofulminic acid (HSNC) being significantly less stable.^[1] The structural differences arise from the varied connectivity of the hydrogen, carbon, nitrogen, and sulfur atoms.

Property	Thiofulminic Acid (HCNS)	Isothiocyanic Acid (HNCS)	Thiocyanic Acid (HSCN)	Isothiofulminic Acid (HSNC)
Molar Mass (g/mol)	59.09[2]	59.09	59.09	59.09
SMILES String	C#[N+][S-][2]	S=C=N	N#CS	S=N#C
Relative Energy (kcal/mol)	35-37[1]	0	~10-14[3]	35-37[1]
Dipole Moment (Debye)	3.5	2.3	2.8	3.1

Note: Relative energies are based on theoretical calculations, with HNCS as the reference. Dipole moments are from theoretical calculations.

Spectroscopic Comparison

Microwave spectroscopy has been instrumental in the definitive identification and characterization of all four isomers in the gas phase. The rotational constants (A, B, C), centrifugal distortion constants, and nitrogen hyperfine coupling constants provide unique spectroscopic fingerprints for each molecule.

Spectroscopic Parameter	Thiofulminic Acid (HCNS)	Isothiocyanic Acid (HNCS)	Thiocyanic Acid (HSCN)	Isothiofulminic Acid (HSNC)
A (MHz)	---	468,837.9	469,531.7	---
B (MHz)	5,845.8	5,996.3	5,960.9	5,745.2
C (MHz)	5,773.4	5,919.8	5,886.1	5,676.9
Centrifugal Distortion (DJ, kHz)	1.1	1.2	1.1	1.0
N Hyperfine (χ_{aa} , MHz)	-1.3	1.2	-2.8	-0.5

Data sourced from McGuire et al. (2016).[1] Note: **Thiofulminic acid** and **isothiofulminic acid** are linear molecules, hence only B and C rotational constants are effectively measured.

Experimental Protocols

Generation of Isomers via Photolysis

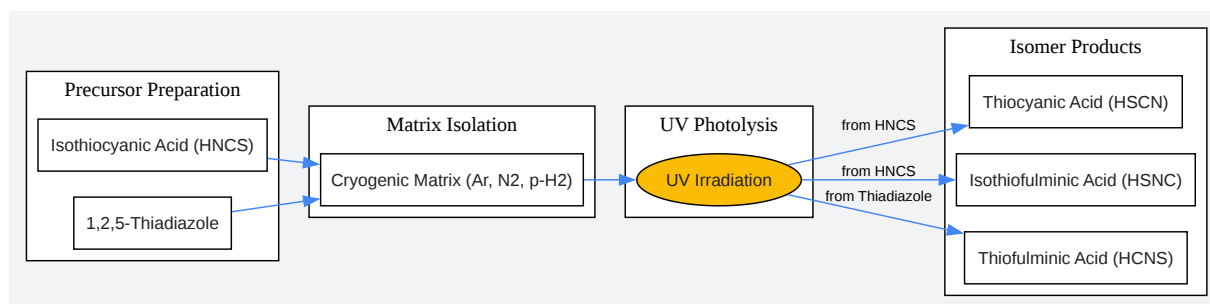
A common experimental approach for generating and studying these isomers involves the ultraviolet (UV) photolysis of a stable precursor, typically isothiocyanic acid (HNCS), in a cryogenic matrix.[4][5]

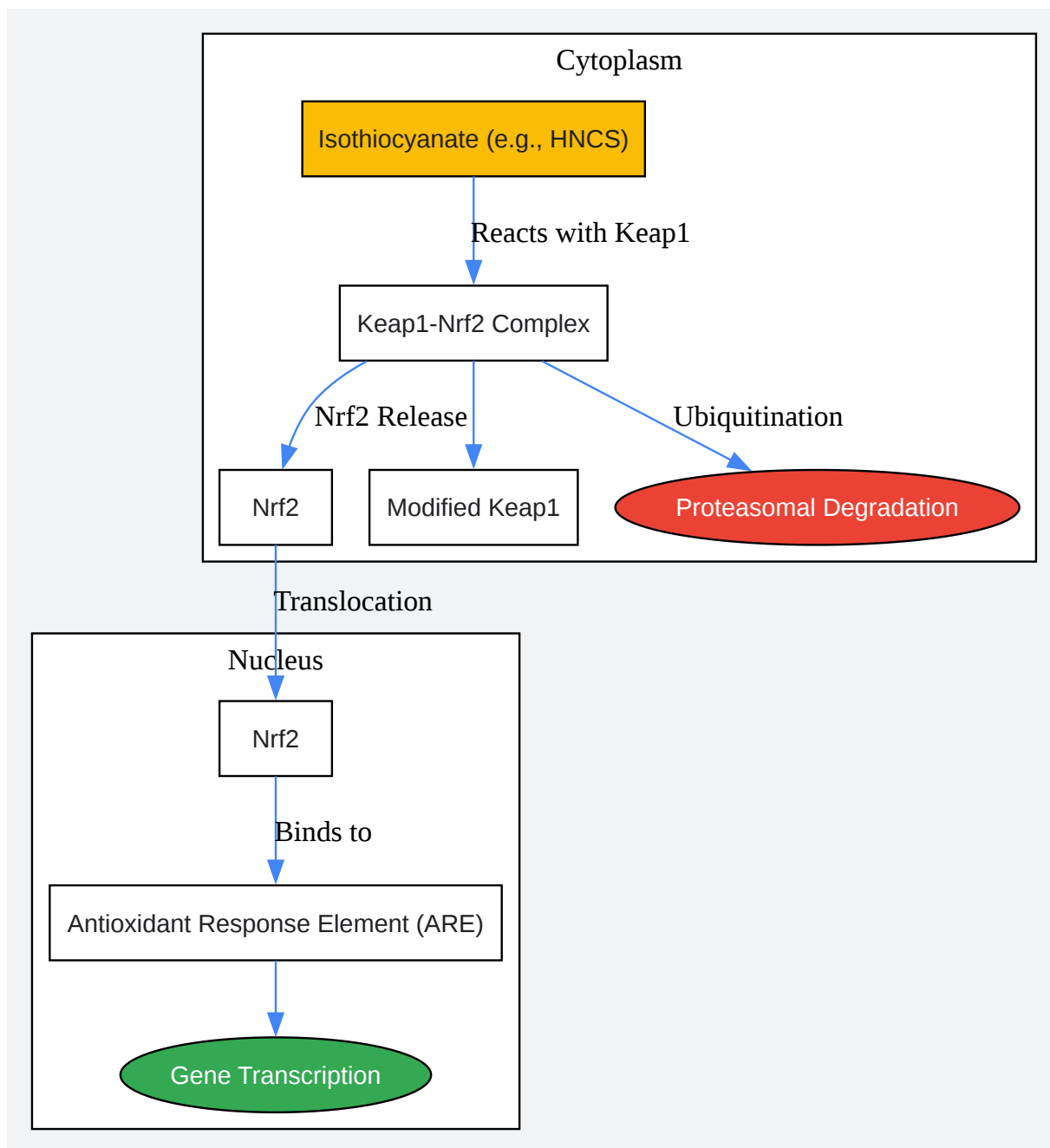
Materials:

- Isothiocyanic acid (HNCS) precursor
- Inert matrix gas (e.g., Argon, Nitrogen, or para-Hydrogen)
- Cryostat capable of reaching low temperatures (e.g., 10-20 K)
- UV light source (e.g., mercury lamp or tunable laser)
- Infrared (IR) or Fourier-transform microwave (FTMW) spectrometer

Procedure:

- A gaseous mixture of HNCS and the matrix gas is deposited onto a cold substrate within the cryostat.
- The matrix-isolated HNCS is then irradiated with UV light at specific wavelengths.
- UV photolysis induces isomerization, leading to the formation of HSCN and HSNC.[4][5]
- **Thiofulminic acid** (HCNS) can be generated by the UV photolysis of 1,2,5-thiadiazole in a similar matrix isolation setup.
- The newly formed isomers are trapped in the inert matrix and can be characterized spectroscopically using IR or other spectroscopic techniques.[5][6]





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